

Essential Safety and Logistical Information for Handling Dimethyl Adipate-d4-1

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate and essential safety and logistical information for **Dimethyl adipate-d4-1**, including operational and disposal plans, to ensure laboratory safety and build trust through value beyond the product itself.

Hazard Identification and Classification

Dimethyl adipate-d4-1 is a deuterated form of Dimethyl adipate. While some safety data sheets (SDS) for the non-deuterated form may classify it as non-hazardous, other sources indicate potential hazards. To ensure the highest level of safety, it is prudent to handle this compound with the assumption of the following hazards^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A summary of the relevant physical and chemical properties of Dimethyl adipate and its deuterated form is provided in the table below.

Property	Value
Appearance	Colorless liquid
Molecular Formula	C ₈ H ₁₀ D ₄ O ₄
Molecular Weight	178.22 g/mol
Boiling Point	109-110 °C at 14 mmHg
Melting Point	8 °C
Flash Point	107 °C (224.6 °F) - Closed Cup
Density	1.062 g/mL at 20 °C
Solubility	Insoluble in water. Soluble in alcohol, ether, and acetic acid.[2]
Autoignition Temperature	360 °C (680 °F)
Lower Explosive Limit (LEL)	0.81%[3][4]
Upper Explosive Limit (UEL)	8.1%[3][4]

Occupational Exposure Limits

While specific occupational exposure limits for **Dimethyl adipate-d4-1** have not been established, a limit for the non-deuterated form has been set by the German TRGS 900[5]. It is advisable to adhere to this limit as a precautionary measure.

Jurisdiction	Limit
Germany (TRGS 900)	1.2 ppm (8 mg/m ³) - AGW (Vapour and aerosols)[5]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **Dimethyl adipate-d4-1** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors[6].
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area[1].

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **Dimethyl adipate-d4-1**:

- Eye Protection: Chemical safety goggles or a face shield to protect against splashes[6].
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Always inspect gloves for any signs of degradation before use[6].
- Skin and Body Protection: A lab coat or chemical-resistant apron is necessary to prevent skin contact[6].
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is recommended[6].

Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing[7].
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled[8].
- Keep the container tightly closed when not in use to prevent the release of vapors and potential contamination from atmospheric moisture, which is a common issue with deuterated solvents[8].

- Use the smallest amount of the chemical necessary for the experiment to minimize waste.
- Ground and bond containers when transferring large volumes to prevent static discharge.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases[6][7].
- Keep containers securely sealed and protected from physical damage[9].
- Store away from sources of heat and ignition[7].

Disposal Plan

Proper disposal of **Dimethyl adipate-d4-1** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification[6].
- **Waste Collection:** Collect waste **Dimethyl adipate-d4-1** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) in a dedicated, properly labeled, and sealed waste container.
- **Disposal Method:** Do not pour down the drain or dispose of with general laboratory trash. Arrange for the disposal of chemical waste through a licensed and reputable waste disposal company[5]. The primary methods for flammable liquid disposal are solidification and removal by a certified service[10].

Experimental Protocol: General Procedure for Handling a Liquid Reagent

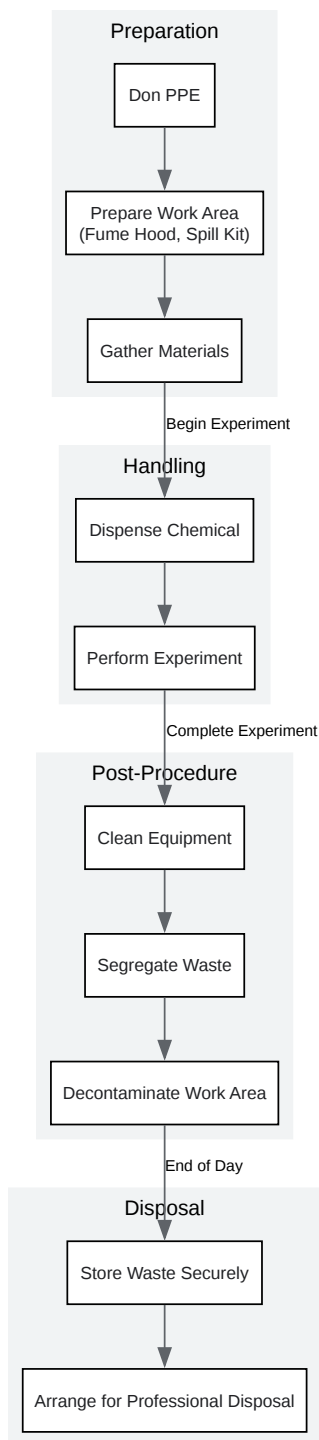
This protocol outlines a standard procedure for safely handling a liquid chemical like **Dimethyl adipate-d4-1**.

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Verify that the fume hood is functioning properly.
 - Assemble all required glassware and equipment. Ensure glassware is clean and dry to prevent contamination.
 - Have a spill kit readily available.
- Dispensing:
 - Place the **Dimethyl adipate-d4-1** container in the fume hood.
 - Carefully open the container.
 - Use a clean, dry pipette or syringe to transfer the desired volume of the liquid.
 - Immediately recap the container securely.
- Reaction/Use:
 - Add the dispensed liquid to the reaction vessel or experimental setup within the fume hood.
 - Monitor the experiment for any unexpected changes.
- Post-Procedure:
 - Clean any contaminated glassware and equipment according to standard laboratory procedures.
 - Dispose of all waste materials, including used PPE, in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling the chemical.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Dimethyl adipate-d4-1**.

Safe Handling and Disposal Workflow for Dimethyl Adipate-d4-1

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Dimethyl adipate-d4-1**.

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